

Technical Guide: Physicochemical Properties and Applications of Bromocyclopentane-d9

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Compound of Interest

Compound Name: Bromocyclopentane-d9

Cat. No.: B049281

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical characteristics of **Bromocyclopentane-d9**, detailed experimental protocols for their determination, and insights into its application in mechanistic studies.

Core Physical Characteristics

Bromocyclopentane-d9 (C₅D₉Br) is the deuterated analog of Bromocyclopentane, where nine deuterium atoms replace the hydrogen atoms. This isotopic labeling makes it a valuable tool in various research applications, particularly in mechanistic studies and as an internal standard.

Quantitative Data Summary

The table below summarizes the key physical properties of **Bromocyclopentane-d9**. The "literature values" are those most frequently cited in chemical supplier catalogues and databases.

Property	Value	Conditions	Citations
Boiling Point	137-139 °C	at 760 mmHg (standard pressure)	[1][2][3][4][5][6][7]
~150-153 °C	Not specified	[8]	
Density	1.473 g/mL	at 25 °C	[1][2][3][4][5][6][7][9]
1.327 g/cm ³	at 25 °C	[8]	
Refractive Index	n ₂₀ /D 1.488	at 20 °C	[1][2][3][5][6][7]

Experimental Protocols

Accurate determination of physical properties is crucial for the application of **Bromocyclopentane-d9** in research and development. Below are detailed methodologies for measuring its boiling point and density.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small amount of liquid.

Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., 75x12 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source

- **Bromocyclopentane-d9** sample (~0.5 mL)

Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of **Bromocyclopentane-d9** to the small test tube. Place the capillary tube into the test tube with the open end down.
- **Apparatus Setup:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Immersion in Thiele Tube:** Insert the thermometer and attached test tube into the Thiele tube, which is filled with mineral oil to a level just above the side arm. Ensure the rubber band is above the oil level to prevent it from dissolving.
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner. The shape of the tube promotes convection currents, ensuring uniform heating of the oil.
- **Observation:** As the temperature rises, a slow stream of bubbles will emerge from the capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- **Boiling Point Reading:** Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point of the sample. Record the temperature at this moment.

Density Determination: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.

Materials:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath

- **Bromocyclopentane-d9** sample
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- Calibration of Pycnometer Volume:
 - Thoroughly clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on the analytical balance (m_{empty}).
 - Fill the pycnometer with distilled water and insert the stopper, ensuring the capillary is filled and no air bubbles are present. Wipe any excess water from the outside.
 - Place the filled pycnometer in a thermostatic water bath set to a specific temperature (e.g., 25 °C) and allow it to equilibrate for at least 20 minutes.
 - Remove the pycnometer, dry the exterior carefully, and weigh it (m_{water}).
 - Calculate the volume of the pycnometer (V) using the known density of water (ρ_{water}) at the measurement temperature: $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$.
- Measurement of **Bromocyclopentane-d9** Density:
 - Empty the pycnometer, rinse it with acetone, and dry it completely.
 - Fill the dry pycnometer with **Bromocyclopentane-d9**, following the same procedure as with water.
 - Equilibrate the filled pycnometer in the thermostatic water bath at the same temperature.
 - Dry the exterior and weigh the pycnometer filled with the sample (m_{sample}).
- Calculation:

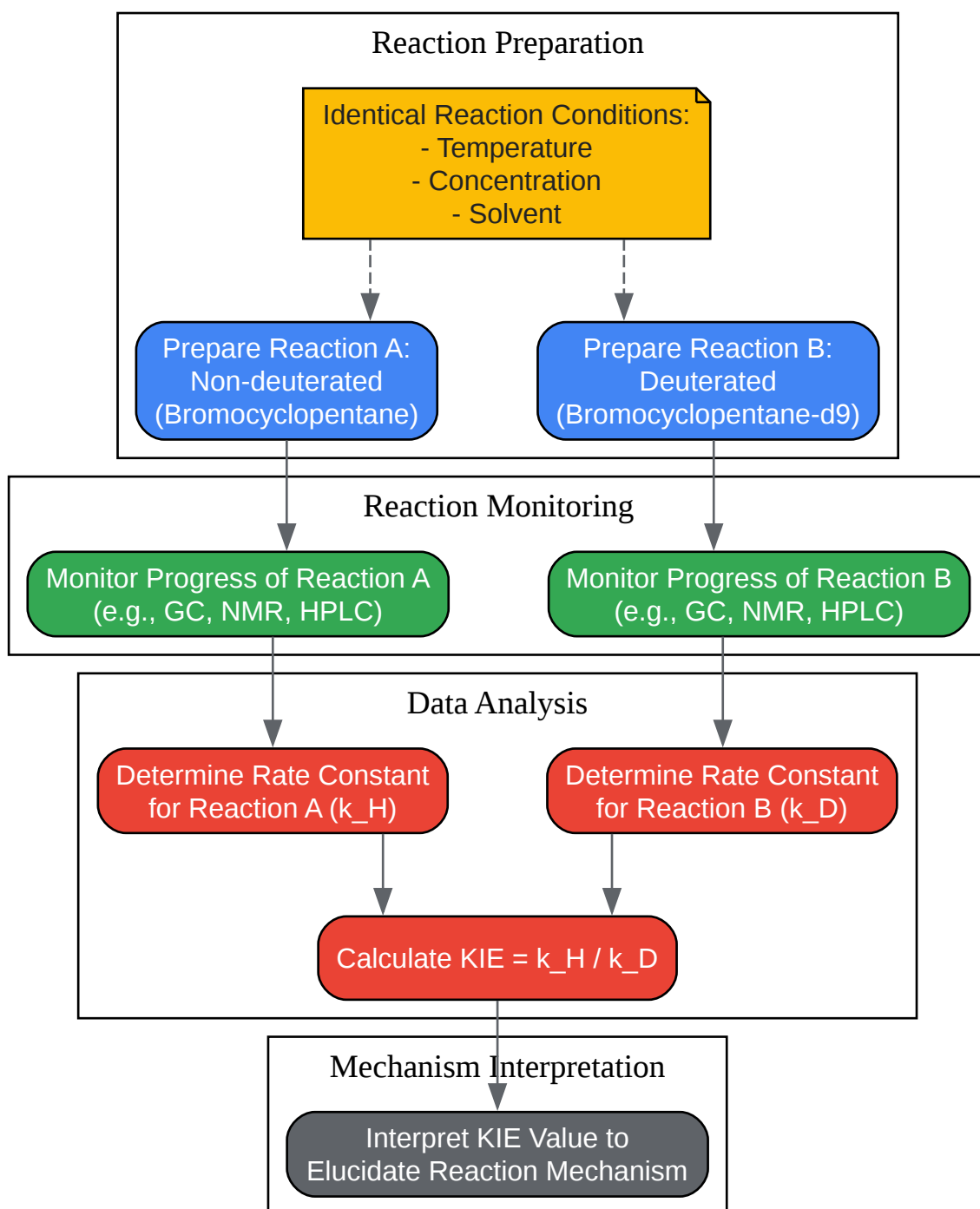
- Calculate the density of the **Bromocyclopentane-d9** (ρ_{sample}) using the formula:

$$\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V.$$

Mandatory Visualizations

Experimental Workflow for Kinetic Isotope Effect (KIE) Studies

Bromocyclopentane-d9 is frequently used in kinetic isotope effect (KIE) studies to elucidate reaction mechanisms. The KIE is the ratio of the reaction rate of a compound with lighter isotopes (e.g., Bromocyclopentane) to that of its deuterated counterpart (**Bromocyclopentane-d9**). A significant KIE (typically >1) indicates that the C-H (or C-D) bond is broken in the rate-determining step of the reaction. The following diagram illustrates a typical experimental workflow for determining the KIE.

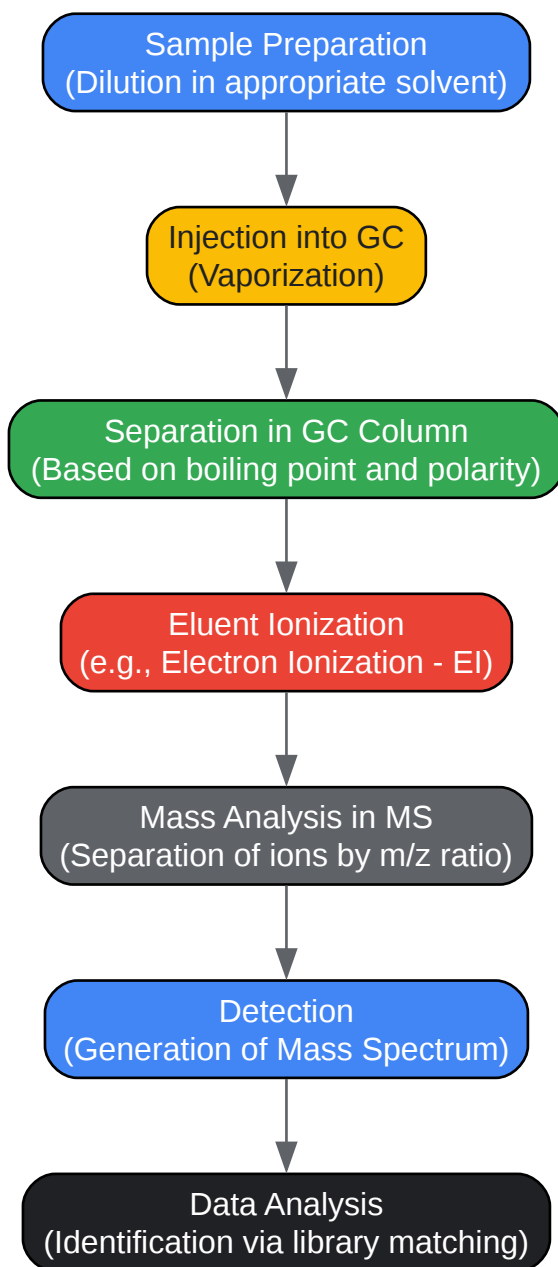


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Caption: Workflow for determining the Kinetic Isotope Effect (KIE).

General Analytical Workflow using GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for separating and identifying components in a sample. The following diagram outlines a general workflow for the analysis of a sample containing **Bromocyclopentane-d9**.



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